

# Characterization of aged Aluminium isopropoxide and its reactivity

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# Technical Support Center: Aluminum Isopropoxide (AIP)

This guide provides researchers, scientists, and drug development professionals with essential information for the characterization and use of aged aluminum isopropoxide (AIP), offering troubleshooting advice and frequently asked questions to address common experimental challenges.

## Frequently Asked Questions (FAQs)

Q1: What defines "aged" aluminum isopropoxide and how does it happen?

Aged aluminum isopropoxide refers to material that has undergone chemical changes over time, primarily due to exposure to moisture.[1] Fresh, high-purity aluminum isopropoxide is highly hygroscopic and reacts readily with water from the atmosphere.[2][3] This process, called hydrolysis, breaks down the isopropoxide into isopropanol and aluminum hydroxide.[4] [5] Over time, this can also lead to changes in its oligomeric state, forming more complex, less reactive polymeric structures.[1][6]

Q2: What are the visible signs that my aluminum isopropoxide has aged?

The primary signs of aged AIP include a change in physical appearance from a free-flowing solid to a clumpy or opaque white powder.[7][8] A key indicator is poor solubility in anhydrous organic solvents like isopropanol or toluene, in which fresh AIP should dissolve.[2][7] If you



observe the formation of white opaque spots or the material fails to dissolve, it has likely been at least partially hydrolyzed.[7]

Q3: How does aging affect the reactivity and experimental performance of AIP?

Aging significantly diminishes the reactivity of aluminum isopropoxide. Its primary function in organic synthesis, such as in Meerwein-Ponndorf-Verley (MPV) reductions and Oppenauer oxidations, relies on the integrity of the Al-O-iPr bond.[9][10] Hydrolysis consumes the active reagent, converting it to inert aluminum hydroxide, which can ruin a reaction.[3] This deactivation of the catalyst leads to low or no product yield and the formation of unwanted precipitates.[3][11]

Q4: What are the best practices for storing and handling aluminum isopropoxide to prevent aging?

To maintain the quality of aluminum isopropoxide, strict adherence to anhydrous conditions is critical.

- Storage: Store the container in a cool, dry, well-ventilated area, away from heat and ignition sources.[12][13] It is crucial to store it under a dry, inert gas (like nitrogen or argon) and to keep the container tightly sealed to protect it from moisture.[14][15]
- Handling: All handling should be performed in an inert atmosphere, for instance, inside a glovebox.[11] Use dry, spark-proof tools and ensure all glassware is oven-dried before use. [13][16] Avoid any contact with water or moist air.[3][13]

### **Troubleshooting Guide**

Issue 1: My aluminum isopropoxide will not dissolve in the reaction solvent.

- Possible Cause: The AIP has likely been exposed to moisture and has partially or fully hydrolyzed. Aged, hydrolyzed AIP is insoluble in common organic solvents where the pure compound is soluble.[7][8]
- Troubleshooting Steps:



- Visually inspect the reagent for clumping or a fine, opaque white powder consistency, which indicates hydrolysis.
- Perform a qualitative solubility test (see Protocol 1) with a small sample in anhydrous isopropanol. If it does not dissolve, the reagent is compromised.
- Solution: Discard the aged reagent and use a new, unopened container of high-purity aluminum isopropoxide. Ensure your solvent is rigorously anhydrous.

Issue 2: My reaction yield is very low, or the reaction is not starting.

- Possible Cause: The catalytic activity of the AIP has been compromised due to aging and hydrolysis. The formation of aluminum hydroxide deactivates the reagent.[3][11] Trace moisture in your reactants or solvent could also be the culprit.
- Troubleshooting Steps:
  - Verify the quality of your AIP using the solubility test described in Protocol 1.
  - Ensure all solvents and other reagents have been thoroughly dried using appropriate methods.
  - Confirm that all glassware was oven-dried immediately prior to use to remove any adsorbed water.[17]
  - Solution: Use fresh, high-purity AIP under a strictly inert atmosphere. Re-purify and dry all solvents and non-AIP reagents before setting up the reaction again.

Issue 3: An unexpected white precipitate formed immediately in my reaction flask.

- Possible Cause: The precipitate is almost certainly aluminum hydroxide.[3][4] This forms
  when aged AIP containing hydroxides is introduced, or when fresh AIP comes into contact
  with residual moisture on the glassware or in the solvent.[17]
- Troubleshooting Steps:
  - Review your experimental setup procedure. Identify any potential points of moisture ingress.



 Solution: To remove the aluminum hydroxide precipitate from glassware after a reaction, you can wash it with a dilute acid or a solution of an alkali metal hydroxide.[17] For future experiments, ensure all components of the reaction are scrupulously dry as detailed in the solutions for Issue 2.

### **Data Presentation**

Table 1: Physicochemical Properties of Aluminum Isopropoxide

| Property         | Value   | References |
|------------------|---|------------|
| CAS Number       | 555-31-7  | [12]       |
| Chemical Formula | C <sub>9</sub> H <sub>21</sub> AlO <sub>3</sub>                         | [12]       |
| Molecular Weight | 204.24 g/mol  | [14]       |
| Appearance       | White solid   | [2][12]    |
| Density          | 1.035 g/cm³ at 20°C   | [12]       |
| Melting Point    | 118-133 °C (Varies with purity)   | [2][18]    |
| Boiling Point    | 135 °C @ 10 Torr  | [18]       |
| Solubility       | Decomposes in water. Soluble in isopropanol, ethanol, toluene, benzene. | [2][4][18] |

Table 2: Comparison of Fresh vs. Aged Aluminum Isopropoxide



| Characteristic  | Fresh Aluminum<br>Isopropoxide   | Aged Aluminum<br>Isopropoxide   |
|-----------------|--|---|
| Appearance      | White crystalline solid, can be a supercooled liquid if freshly distilled.[7]  | Clumpy, opaque white powder. [7]  |
| Solubility      | Soluble in anhydrous isopropanol, toluene, and other organic solvents.[2]      | Poorly soluble or insoluble in organic solvents.[7][8]                          |
| Reactivity      | Highly reactive; effective catalyst for MPV reductions and other reactions.[9] | Low to no reactivity; catalytically inactive.[3][11]                            |
| Primary Species | Al(O-i-Pr)₃ (exists as tetramers/trimers).[18][19]                             | Aluminum hydroxides, Al(OH) <sub>3</sub> , and complex polymeric oxides. [3][6] |

# **Experimental Protocols**

Protocol 1: Qualitative Solubility Test for Assessing AIP Quality

- Preparation: In an inert atmosphere (glovebox), place approximately 100 mg of the aluminum isopropoxide to be tested into a clean, oven-dried vial.
- Solvent Addition: Add 2 mL of anhydrous isopropanol or toluene to the vial.
- Observation: Cap the vial and gently swirl it for 1-2 minutes at room temperature.
- Assessment:
  - Pass (Fresh AIP): The solid dissolves completely to form a clear or slightly hazy solution.
  - Fail (Aged AIP): The solid does not dissolve, or a significant amount of white, opaque precipitate remains suspended.[7][8]

Protocol 2: Characterization of Reactivity via Controlled Hydrolysis



This protocol should be performed with caution in a fume hood, as the reaction can be exothermic.

- Setup: In a glovebox, weigh 1.0 g of aluminum isopropoxide into a dry 50 mL flask equipped with a magnetic stir bar. Seal the flask.
- Solvent: Outside the glovebox, add 20 mL of anhydrous isopropanol to the flask via a dry syringe under a positive pressure of inert gas (e.g., nitrogen). Stir until the solid dissolves. If it does not dissolve, the sample is aged and the test should be stopped.
- Titration: Using a syringe pump for controlled addition, slowly add a 1 M solution of water in anhydrous isopropanol to the stirring AIP solution at a rate of 0.1 mL/min.
- Monitoring: Monitor the reaction for signs of reactivity. This can be done qualitatively by
  observing the formation rate of the aluminum hydroxide precipitate or quantitatively by using
  a thermocouple to measure any temperature increase (exotherm).
- Analysis:
  - High Reactivity: A rapid formation of precipitate and a noticeable exotherm indicate fresh, reactive AIP.
  - Low Reactivity: Slow or minimal precipitate formation and no significant temperature change suggest aged, unreactive AIP.

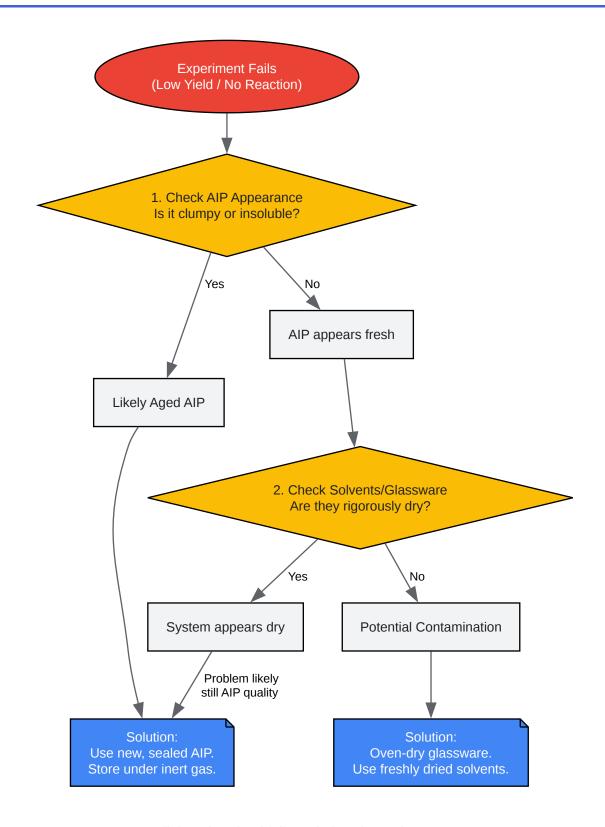
#### **Visualizations**



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Caption: Logical workflow illustrating the aging process of aluminum isopropoxide.

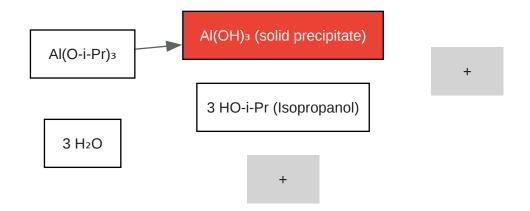




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Caption: Troubleshooting decision tree for experiments involving aluminum isopropoxide.





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Caption: Simplified chemical pathway for the hydrolysis of aluminum isopropoxide.

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